

Luminescent DAPK Kinase Activity Assay: Application Notes and Protocols

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Compound of Interest

Compound Name: DAPK Substrate Peptide TFA

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Introduction

Death-associated protein kinase 1 (DA PK1) is a calcium/calmodulin-dependent serine/threonine kinase that plays a crucial role in multiple cellular signaling pathways, including apoptosis (programmed cell death) and autophagy.[1][2] Its involvement in cell death and tumor suppression has made it a significant target for drug discovery and development. Accurate and efficient measurement of DA PK1 kinase activity is essential for screening potential inhibitors and characterizing its biochemical function.

This document provides a detailed protocol for a luminescent DA PK1 kinase activity assay using the ADP-Glo™ Kinase Assay system. This assay offers a sensitive, high-throughput method to quantify kinase activity by measuring the amount of ADP produced during the kinase reaction.[3][4] The luminescent signal generated is directly proportional to the kinase activity, providing a robust platform for inhibitor screening and profiling.[1]

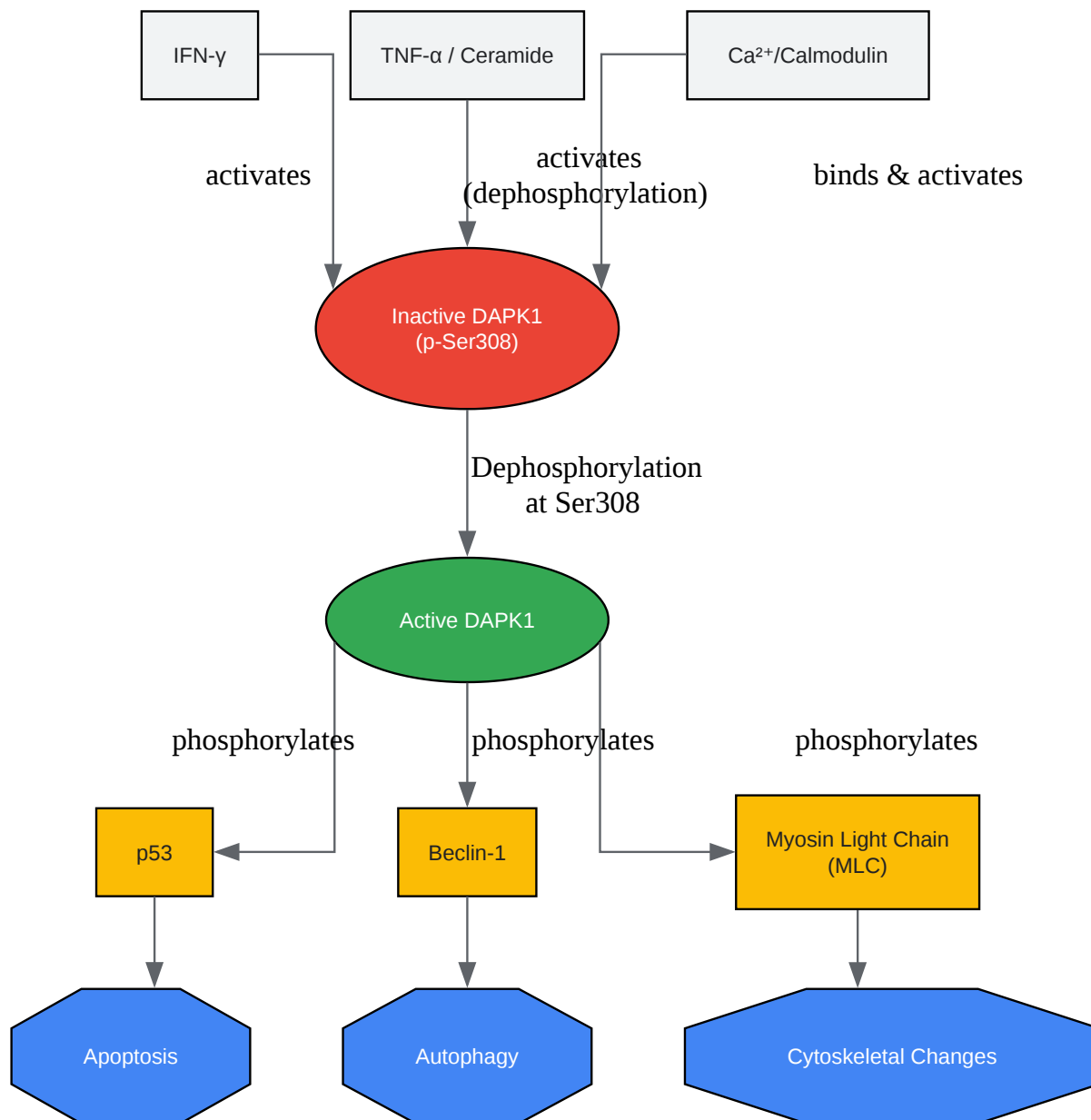
Principle of the Assay

The ADP-Glo™ Kinase Assay is a two-step process.[3][5] First, the DA PK1 kinase reaction is performed, during which ATP is converted to ADP. Following the kinase reaction, the ADP-Glo™ Reagent is added to terminate the reaction and deplete the remaining ATP. In the second step, the Kinase Detection Reagent is added, which contains enzymes that convert the ADP

generated in the kinase reaction back to ATP. This newly synthesized ATP is then used by a luciferase to produce a stable luminescent signal that is proportional to the initial DAPK1 activity.^{[1][3]}

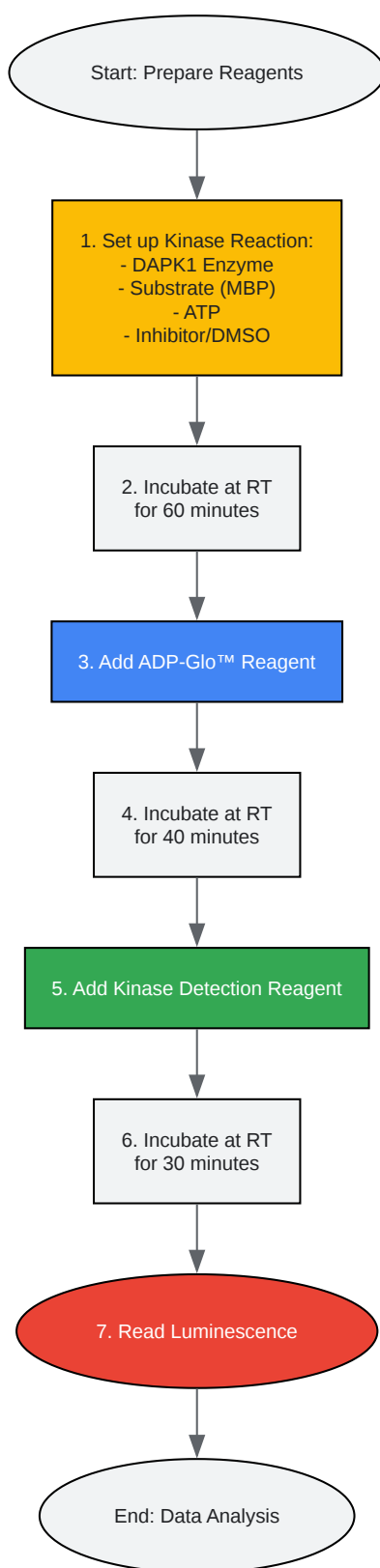
Signaling Pathway and Experimental Workflow

To visualize the biological context and the experimental procedure, the following diagrams illustrate the DAPK1 signaling pathway and the assay workflow.



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Caption: DAPK1 Signaling Pathway Overview.



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References

- 1. promega.com [promega.com]
- 2. DAPK1 Kinase Enzyme System [worldwide.promega.com]
- 3. promega.de [promega.de]
- 4. ADP-Glo™ Kinase Assay [worldwide.promega.com]
- 5. promega.com [promega.com]
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